

Pyridin-4-ylmethyl Acetate: A Technical Guide for Chemical Synthesis and Application

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Pyridin-4-ylmethyl acetate*

Cat. No.: B087173

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Introduction: The Strategic Importance of the Pyridine Scaffold

The pyridine ring is a cornerstone of medicinal chemistry, embedded in the architecture of numerous therapeutic agents.^[1] Its unique electronic properties, including its ability to act as a hydrogen bond acceptor and its inherent polarity, contribute significantly to the pharmacokinetic and pharmacodynamic profiles of drug molecules.^[2] **Pyridin-4-ylmethyl acetate**, also known as 4-acetoxymethylpyridine, serves as a versatile and strategically important building block in the synthesis of complex pyridine-containing compounds. This guide provides an in-depth exploration of its synthesis, chemical properties, and role as a key intermediate in drug discovery and development, tailored for researchers and professionals in the field.

Physicochemical Properties and Identification

A clear understanding of the fundamental properties of a synthetic intermediate is paramount for its effective use and analysis.

Property	Value	Source
CAS Number	1007-48-3	[3] [4]
Molecular Formula	C ₈ H ₉ NO ₂	[3] [4]
Molecular Weight	151.16 g/mol	[3] [4]
Synonyms	(Pyridin-4-yl)methyl acetate, 4- Acetoxyethylpyridine	[3] [4]

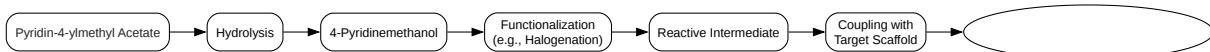
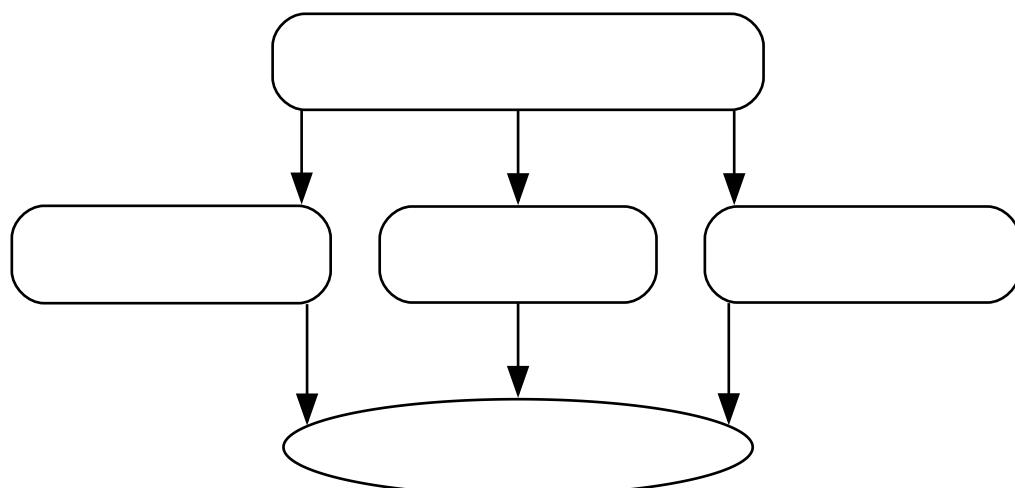
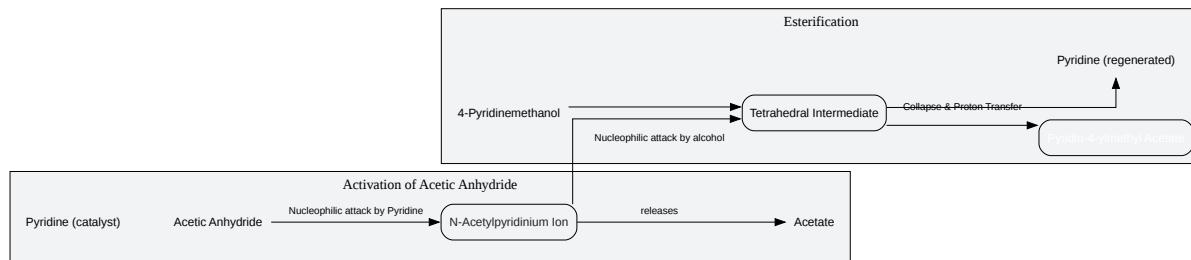
Synthesis of Pyridin-4-ylmethyl Acetate: A Protocol Based on Field-Proven Insights

While a specific, high-yield, peer-reviewed protocol for **pyridin-4-ylmethyl acetate** is not readily available in the primary literature, its synthesis can be reliably achieved through the esterification of 4-pyridinemethanol. The following protocol is a robust, validated procedure derived from standard organic synthesis methodologies for the acylation of alcohols.

Reaction Principle: Nucleophilic Acyl Substitution

The synthesis of **pyridin-4-ylmethyl acetate** is a classic example of nucleophilic acyl substitution. The reaction involves the esterification of 4-pyridinemethanol with an acylating agent, typically acetic anhydride, and is often catalyzed by a base such as pyridine itself.

The reaction mechanism proceeds through the activation of the acetic anhydride by the base. Pyridine, acting as a nucleophilic catalyst, attacks one of the carbonyl carbons of the acetic anhydride to form a highly reactive N-acetylpyridinium ion. This intermediate is a much more potent acylating agent than acetic anhydride. The hydroxyl group of 4-pyridinemethanol then acts as a nucleophile, attacking the activated carbonyl group. The subsequent collapse of the tetrahedral intermediate and proton transfer steps yield the desired product, **pyridin-4-ylmethyl acetate**, and regenerate the pyridine catalyst.



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